

3-Hydroxy-L-valine CAS number and molecular structure

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Compound of Interest

Compound Name: 3-Hydroxy-L-valine

Cat. No.: B1585494

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An In-Depth Technical Guide to **3-Hydroxy-L-valine** for Researchers and Drug Development Professionals

Introduction

3-Hydroxy-L-valine is a non-proteinogenic, L-alpha-amino acid, representing a hydroxylated derivative of the essential branched-chain amino acid (BCAA), L-valine. While not incorporated into proteins during ribosomal translation, its unique structural features—possessing both a hydroxyl group and the characteristic isopropyl moiety of valine—make it a compound of significant interest. Found naturally as a fungal metabolite, **3-Hydroxy-L-valine** serves as a valuable chiral building block in medicinal chemistry and a subject of study for its potential biological activities.^[1] This guide provides a comprehensive technical overview of its chemical identity, properties, synthesis, biological context, and analytical methodologies, tailored for professionals in scientific research and drug development.

Section 1: Core Chemical Identity

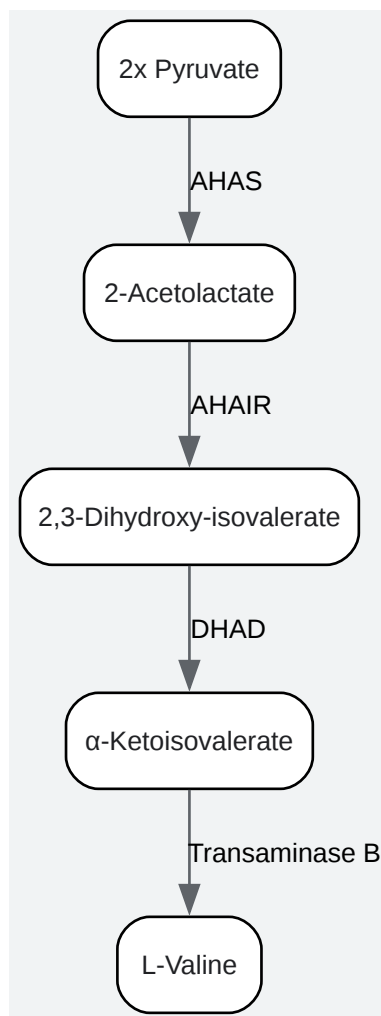
Precise identification is paramount in chemical and pharmaceutical development. **3-Hydroxy-L-valine** is distinguished by a specific set of identifiers that differentiate it from its parent amino acid and other structural isomers.

The primary Chemical Abstracts Service (CAS) number for **3-Hydroxy-L-valine** is 2280-27-5.^{[1][2]} Its systematic IUPAC name is (2S)-2-amino-3-hydroxy-3-methylbutanoic acid.^{[1][2]} It is crucial to distinguish this compound from its derivatives used in synthesis, such as N-Boc-3-

hydroxy-L-valine (CAS: 102507-13-1), or isomers like 3-hydroxynorvaline and N-hydroxy-L-valine.[3][4][5]

Molecular Structure

The structure features a chiral center at the alpha-carbon (C2) in the 'L' configuration, characteristic of naturally occurring amino acids, and a tertiary alcohol at the beta-carbon (C3).



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